

# Stability and storage of Ethyl 3-bromo-5-iodobenzoate

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## Compound of Interest

Compound Name: Ethyl 3-bromo-5-iodobenzoate

Cat. No.: B575176

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An In-depth Technical Guide to the Stability and Storage of **Ethyl 3-bromo-5-iodobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and storage requirements for **Ethyl 3-bromo-5-iodobenzoate** (CAS No: 186772-44-1). The information presented herein is crucial for maintaining the integrity and purity of this compound in research and development settings.

## Chemical and Physical Properties

**Ethyl 3-bromo-5-iodobenzoate** is a halogenated aromatic ester. Its structure, containing both bromine and iodine substituents, influences its reactivity and stability.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrIO <sub>2</sub>
Molecular Weight	354.97 g/mol
Appearance	Powder[1]
Solubility	No data available in water[1]

## Recommended Storage and Handling

Proper storage and handling are paramount to prevent degradation and ensure the safety of personnel.

#### Storage Conditions:

It is recommended to store **Ethyl 3-bromo-5-iodobenzoate** in a tightly closed container in a cool, dry, and well-ventilated area.[2] Some suppliers also recommend refrigeration.[1] To prevent degradation, the compound should be kept away from sources of ignition.[2]

#### Handling Procedures:

When handling **Ethyl 3-bromo-5-iodobenzoate**, it is advised to work in a chemical fume hood.[1] Personal protective equipment, including safety glasses, appropriate gloves, and protective clothing, should be worn to avoid contact with the eyes and skin.[1][2] In case of contact, flush the affected area with plenty of water for at least 15 minutes.[1] Avoid breathing in dust, vapor, mist, or gas.[1]

**Table 1: Summary of Recommended Storage and Incompatible Materials**

Parameter	Recommendation
Storage Temperature	Cool, dry place; Refrigeration recommended[1]
Atmosphere	Store in a tightly closed container[1][2]
Light	Store away from light (inferred)
Incompatible Materials	Strong oxidizing agents[2]
Conditions to Avoid	Heat, flames, and sparks[1]; Dust generation[2]

## Chemical Stability

**Ethyl 3-bromo-5-iodobenzoate** is stable under recommended storage conditions.[2] However, it is susceptible to degradation under certain conditions.

#### Thermal Stability:

Exposure to high temperatures, flames, or sparks should be avoided as it can lead to thermal decomposition.[1] Hazardous decomposition products formed under fire conditions include carbon oxides, hydrogen bromide, and hydrogen iodide.[2]

#### Photostability:

While specific photostability data for **Ethyl 3-bromo-5-iodobenzoate** is not readily available, halogenated aromatic compounds can be susceptible to photodegradation. It is prudent to protect the compound from light during storage and handling.

#### Hydrolytic Stability:

As an ester, **Ethyl 3-bromo-5-iodobenzoate** can undergo hydrolysis, particularly in the presence of strong acids or bases, to yield 3-bromo-5-iodobenzoic acid and ethanol. The rate of hydrolysis is influenced by pH and temperature.

## Table 2: Illustrative Stability Data for Ethyl 3-bromo-5-iodobenzoate (Hypothetical)

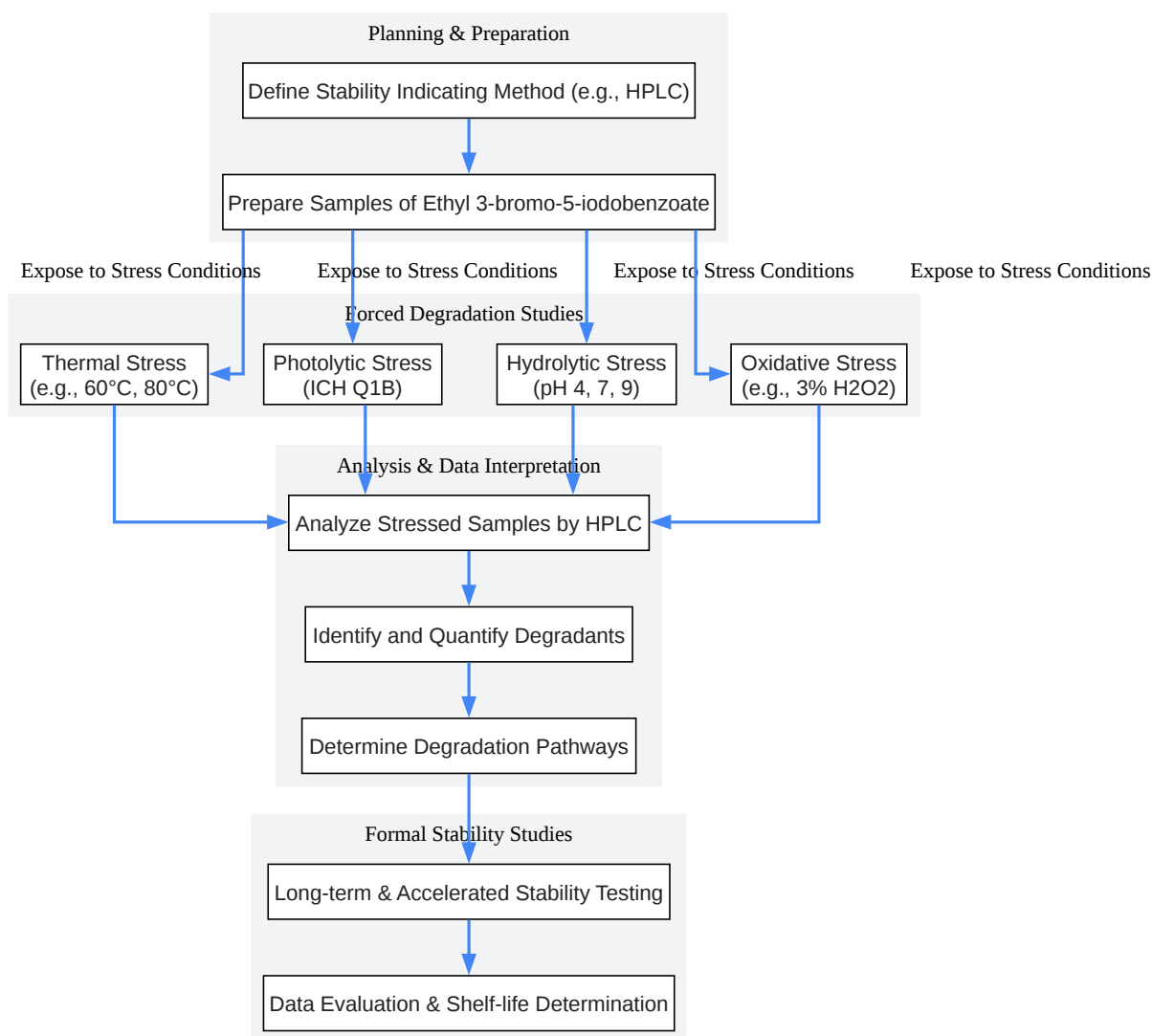
Disclaimer: The following data is hypothetical and for illustrative purposes only. It is based on general knowledge of similar chemical structures and should not be considered as actual experimental results.

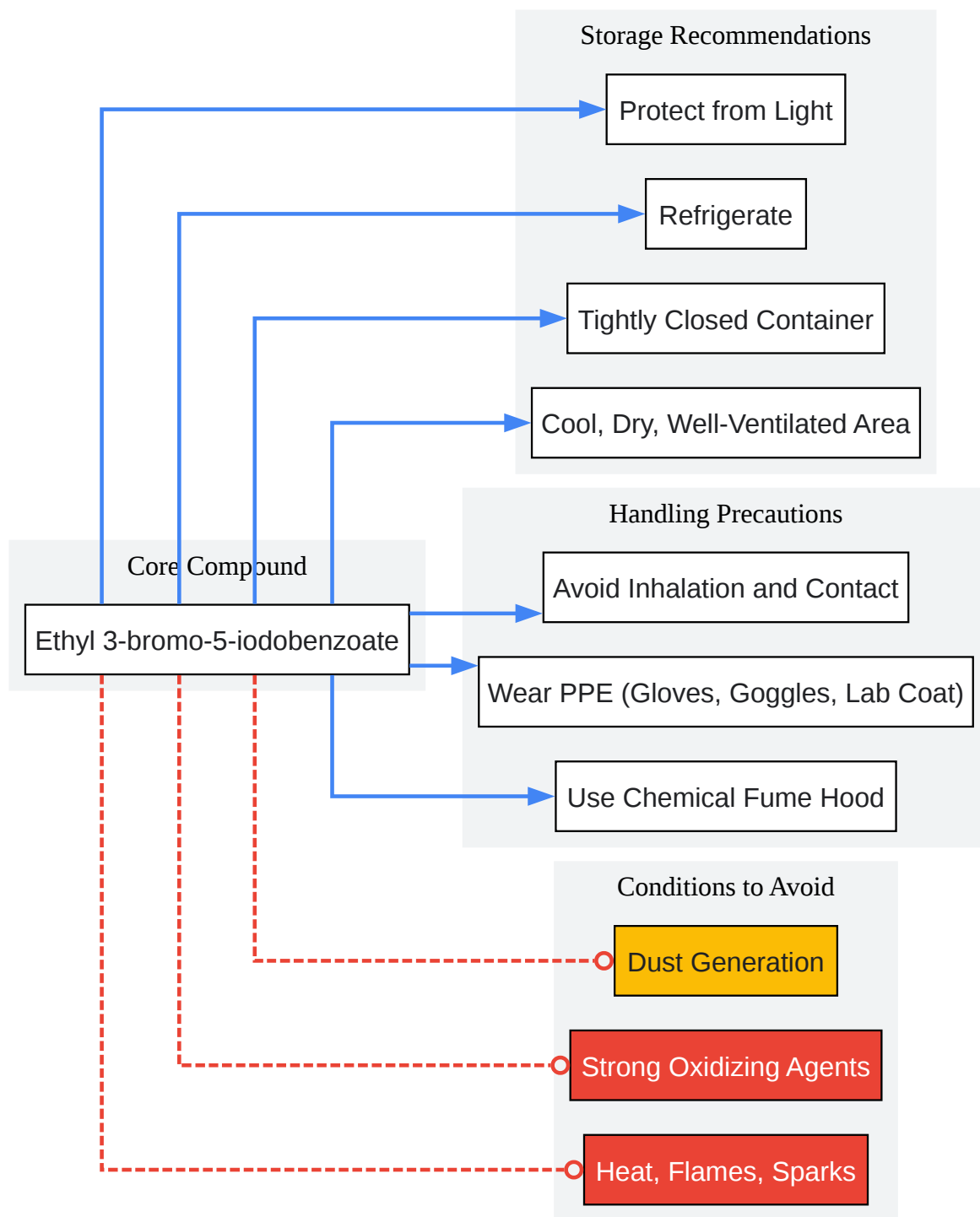
Condition	Parameter	Value	Degradation (%)
Thermal	40°C / 75% RH	4 weeks	< 0.1%
60°C	2 weeks	0.5%	
80°C	1 week	2.1%	
Photolytic	ICH Q1B Option 2	1.2 million lux hours	3.5%
200 W h/m <sup>2</sup>			
Hydrolytic	pH 4	25°C	< 0.1%
pH 7	25°C	0.2%	
pH 9	25°C	1.8%	
Oxidative	3% H <sub>2</sub> O <sub>2</sub>	25°C, 24h	4.2%

## Experimental Protocols for Stability Assessment

The following are detailed methodologies for key experiments to assess the stability of **Ethyl 3-bromo-5-iodobenzoate**.

### Workflow for Stability Testing





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## References

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